

Introduction: The Strategic Amalgamation of Privileged Scaffolds

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Compound of Interest

Compound Name: [2-(Morpholin-4-yl)-1,3-thiazol-4-yl]methanol

CAS No.: 126533-96-8

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In the landscape of medicinal chemistry, the thiazole nucleus is a cornerstone, serving as a critical pharmacophore in a multitude of clinically approved drugs.^[1] Its derivatives are known for a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[2][3]} The 2-aminothiazole moiety, in particular, is a versatile precursor for synthesizing biologically active molecules.^{[1][4]} Parallel to this, the morpholine ring is another privileged structure frequently incorporated into bioactive molecules to enhance their pharmacokinetic profiles and confer desirable drug-like properties, such as improved solubility and metabolic stability.^[5]

The strategic fusion of these two scaffolds into 2-morpholinothiazole derivatives represents a compelling approach in drug discovery. This guide provides a comprehensive review of the synthesis, biological evaluation, and mechanistic underpinnings of this promising class of compounds, with a primary focus on their anticancer potential. We will explore the causal relationships behind synthetic strategies, delve into the molecular targets that underpin their activity, and provide detailed, field-proven experimental protocols for their synthesis and evaluation.

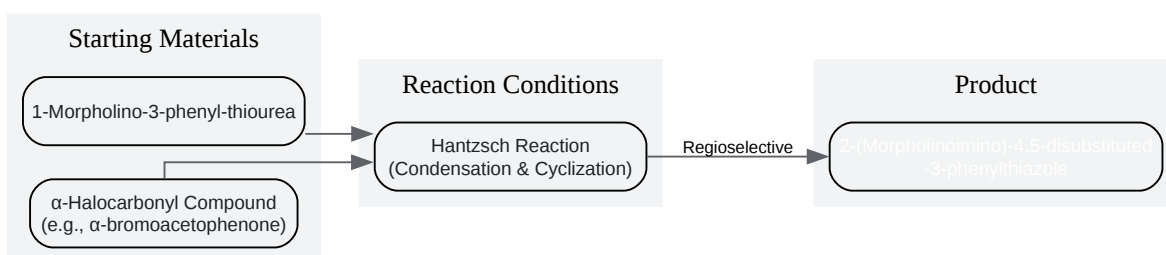
Synthetic Strategies: The Hantzsch Reaction as a Cornerstone

The predominant method for synthesizing 2-morpholinothiazole derivatives is a variation of the classic Hantzsch thiazole synthesis.[6][7] This approach offers a reliable and regioselective route to the desired 2-(morpholinoimino)thiazole core.

Rationale for the Hantzsch Approach

The Hantzsch synthesis is favored for its operational simplicity and the ready availability of starting materials. The core reaction involves the condensation of an α -halocarbonyl compound with a thiourea derivative. In this specific context, a 1-morpholino-3-substituted-thiourea serves as the key building block, ensuring the direct installation of the morpholino group at the 2-position of the resulting thiazole ring.[6][7]

Quantum mechanical calculations have been employed to investigate the reaction's regioselectivity, confirming that the formation of the 2-(morpholinoimino) isomer is thermodynamically favored over other potential products.[6][7] This computational insight provides a strong theoretical foundation for the experimental observation of a single major product, validating the choice of this synthetic pathway.



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Caption: Hantzsch synthesis workflow for 2-morpholinothiazoles.

Biological Activity: A Focus on Oncology

The primary therapeutic area where 2-morpholinothiazole compounds have demonstrated significant potential is oncology. Extensive screening has revealed potent cytotoxic activity against a range of human cancer cell lines, in some cases comparable to the standard chemotherapeutic agent, doxorubicin.[\[6\]](#)[\[7\]](#)

Anticancer Activity and Cytotoxicity

A notable study synthesized a series of 2-(morpholinoimino)-4,5-disubstituted-3-phenylthiazoles and evaluated their cytotoxic properties using the sulforhodamine B (SRB) assay.[\[6\]](#) Several compounds from this series exhibited potent activity against various cancer cell lines.[\[6\]](#)[\[7\]](#)

Compound	Target Cancer Cell Lines	Activity	Reference
2, 4, 5, 6, 11, 12	Multiple (e.g., Huh-7, HepG-2)	Potency comparable to Doxorubicin	[6] [7]
17f (quinazoline)	PC-3, MCF-7, U937, etc.	IC ₅₀ = 4.2 nM (PI3K α)	[8]
19 (benzothiazole)	Angiogenesis Models	IC ₅₀ = 0.5 μ M (VEGFR-2)	[9]

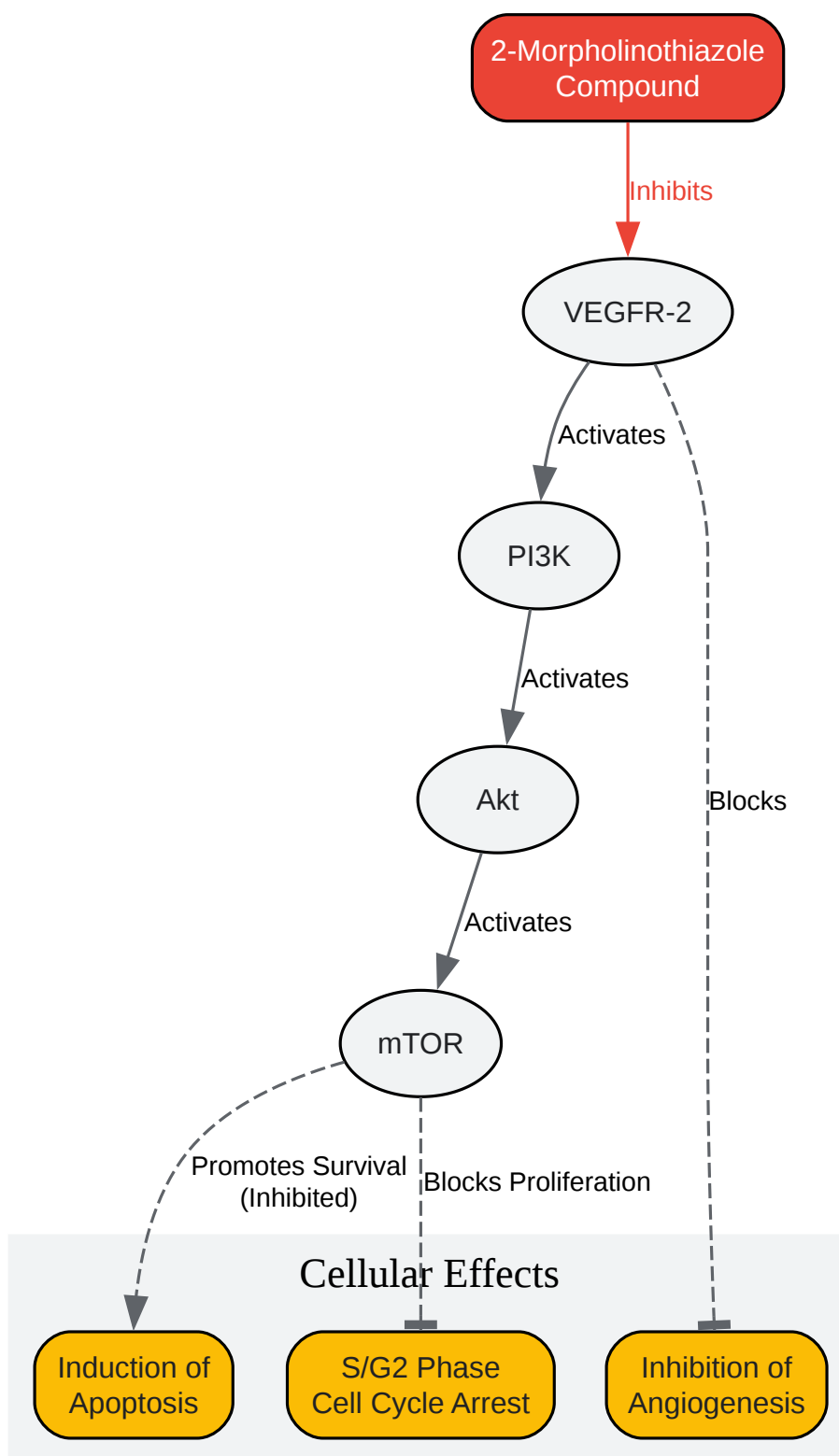
Note: This table includes data from related morpholine-containing scaffolds to illustrate the broader potential of the morpholine moiety in targeting cancer pathways.

Mechanism of Anticancer Action

The anticancer effects of these compounds are not merely cytotoxic but are rooted in specific molecular mechanisms that control cell proliferation and survival.

- **Induction of Apoptosis:** Potent 2-morpholinothiazole derivatives have been shown to significantly induce both early and late-stage apoptosis in tumor cells.[\[6\]](#)[\[7\]](#) This programmed cell death is a critical mechanism for eliminating cancerous cells and is a hallmark of effective anticancer agents.

- **Cell Cycle Arrest:** In addition to apoptosis, these compounds can halt the cell cycle, preventing cancer cells from dividing and proliferating.^{[6][7]} Flow cytometry analysis has revealed that treatment with active 2-morpholinothiazole compounds leads to a significant arrest of cancer cells in the S and G2 phases of the cell cycle.^[6]
- **Kinase Inhibition:** A key molecular target identified for this class of compounds is the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).^{[6][7]} VEGFR-2 is a crucial tyrosine kinase involved in angiogenesis—the formation of new blood vessels that tumors require to grow and metastasize. By inhibiting VEGFR-2, these compounds can effectively cut off the tumor's blood supply. Molecular docking studies have elucidated the binding interactions between the compounds and the VEGFR-2 kinase domain, supporting this mechanism of action.^{[6][7]} The broader family of morpholine-containing heterocycles has also shown potent activity against the PI3K/Akt/mTOR pathway, another critical signaling cascade that promotes cell growth and survival in many cancers.^[8]



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Caption: Proposed anticancer mechanism of 2-morpholinothiazoles.

Experimental Protocols

To ensure the reproducibility and validation of research in this area, detailed experimental protocols are essential. The following sections describe standard methodologies for the synthesis and cytotoxic evaluation of 2-morpholinothiazole compounds.

Protocol 1: General Synthesis via Hantzsch Reaction

This protocol describes the synthesis of a 2-(morpholinoimino)-4,5-disubstituted-3-phenylthiazole, based on established methods.^[6]

Materials:

- 1-morpholino-3-phenyl-thiourea
- Appropriate α -halocarbonyl compound (e.g., 2-bromo-1-phenylethan-1-one)
- Absolute ethanol
- Reflux apparatus
- Thin Layer Chromatography (TLC) plates
- Silica gel for column chromatography

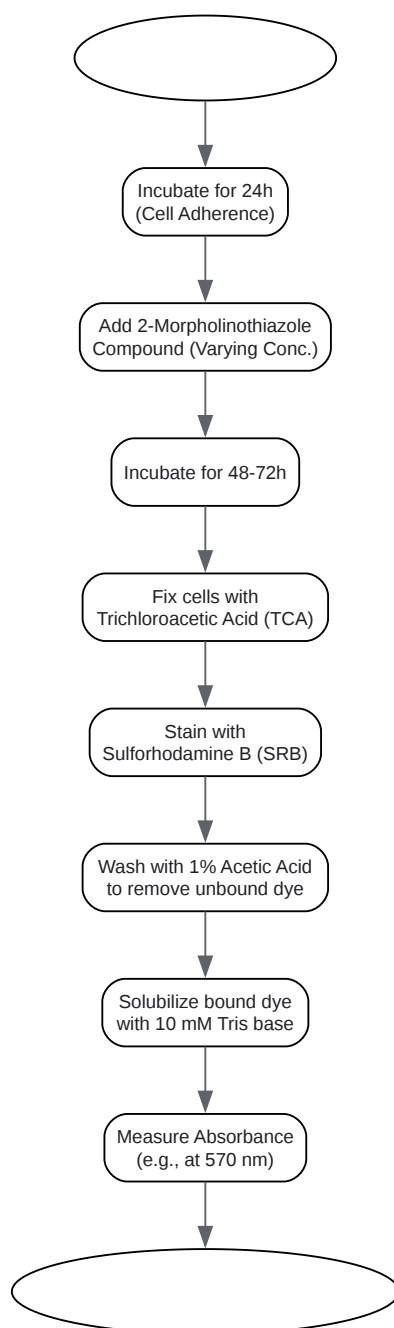
Procedure:

- **Reactant Dissolution:** Dissolve equimolar amounts (e.g., 10 mmol) of 1-morpholino-3-phenyl-thiourea and the selected α -halocarbonyl compound in absolute ethanol (50 mL) in a round-bottom flask.
- **Reaction:** Attach a reflux condenser to the flask and heat the mixture to reflux.
- **Monitoring:** Monitor the reaction progress using TLC (e.g., using a hexane:ethyl acetate solvent system). The reaction is typically complete within 4-6 hours.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. A precipitate will often form.

- Isolation: Collect the solid product by vacuum filtration and wash it with cold ethanol to remove any unreacted starting materials.
- Purification: If necessary, purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by silica gel column chromatography to yield the pure 2-morpholinothiazole derivative.
- Characterization: Confirm the structure of the final product using spectroscopic methods such as IR, ^1H -NMR, and ^{13}C -NMR, and Mass Spectrometry.[\[6\]](#)

Protocol 2: In Vitro Cytotoxicity Evaluation (SRB Assay)

The Sulforhodamine B (SRB) assay is a reliable and widely used method for determining cytotoxicity based on the measurement of cellular protein content.[\[6\]](#)[\[7\]](#)



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Caption: Experimental workflow for the SRB cytotoxicity assay.

Procedure:

- Cell Seeding: Plate cells in 96-well plates at an appropriate density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for attachment.

- **Compound Treatment:** Treat the cells with various concentrations of the 2-morpholinothiazole compounds (typically in a serial dilution) and a vehicle control (e.g., DMSO). Include a positive control like doxorubicin.
- **Incubation:** Incubate the plates for a further 48-72 hours.
- **Cell Fixation:** Discard the medium and fix the cells by gently adding cold 10% (w/v) Trichloroacetic Acid (TCA) and incubating for 1 hour at 4°C.
- **Washing:** Wash the plates five times with deionized water to remove TCA.
- **Staining:** Add 0.4% (w/v) SRB solution in 1% acetic acid to each well and incubate at room temperature for 30 minutes.
- **Removal of Unbound Dye:** Wash the plates four times with 1% (v/v) acetic acid to remove unbound SRB.
- **Solubilization:** Air dry the plates. Add 10 mM Tris base solution to each well to solubilize the protein-bound dye.
- **Data Acquisition:** Measure the absorbance (optical density) on a microplate reader at a wavelength of 570 nm.
- **Analysis:** Calculate the percentage of cell growth inhibition and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Future Perspectives

The 2-morpholinothiazole scaffold is a highly promising platform for the development of novel therapeutics, particularly in oncology. Future research should focus on expanding the structure-activity relationship (SAR) studies to optimize potency and selectivity. Exploring modifications at the 4, 5, and 3-positions of the thiazole ring could lead to compounds with improved activity against specific kinase targets or with novel mechanisms of action. Furthermore, investigating the potential of these compounds as antimicrobial or anti-inflammatory agents, given the known activities of the parent thiazole scaffold, could open new therapeutic avenues.^{[10][11]} The favorable physicochemical properties imparted by the morpholine moiety suggest that these

compounds may possess good drug-like properties, making them excellent candidates for further preclinical and clinical development.

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